

Essential Safety and Operational Guidance for Handling Methyl 3-oxocyclohexanecarboxylate

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Compound of Interest

Compound Name: Methyl 3-oxocyclohexanecarboxylate

Cat. No.: B080407

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **Methyl 3-oxocyclohexanecarboxylate** (CAS#: 13148-83-9). Adherence to these procedures is critical for ensuring laboratory safety and minimizing exposure risk.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 3-oxocyclohexanecarboxylate is classified with the following hazards:

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Due to these hazards, the following personal protective equipment is mandatory.

Quantitative Data for PPE Selection

Parameter	Recommendation	Rationale and Citation
Occupational Exposure Limits	No established OSHA PEL or NIOSH REL.	A thorough search of occupational safety databases did not yield specific exposure limits for this compound.[4][5][6][7][8][9] In the absence of defined limits, all handling should be performed in a manner that minimizes any potential for exposure.
Glove Material	Nitrile or Butyl rubber gloves are recommended.	While specific breakthrough time data for Methyl 3-oxocyclohexanecarboxylate is not available, general chemical resistance charts indicate that nitrile and butyl gloves offer protection against ketones and esters.[10][11] Always inspect gloves for integrity before use and replace them immediately if signs of degradation or contamination occur.[12]
Glove Thickness	>8 mil (0.2 mm) recommended.	Thicker gloves generally offer greater chemical resistance.[10] However, this must be balanced with the need for dexterity.
Eye Protection	Chemical splash goggles.	To prevent eye irritation, chemical splash goggles that meet ANSI Z87.1 or EN 166 standards are required.[1]
Face Protection	Face shield (in addition to goggles).	A face shield should be worn when there is a significant risk of splashing.[1]

Respiratory Protection	Use in a certified chemical fume hood.	To prevent respiratory tract irritation, all work should be conducted in a well-ventilated area, preferably a chemical fume hood. ^[1] If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge may be required.
Protective Clothing	Laboratory coat.	A standard laboratory coat should be worn to protect against skin contact. ^[1]

Experimental Protocol: Safe Handling Procedure

This step-by-step guide outlines the essential procedures for safely handling **Methyl 3-oxocyclohexanecarboxylate**.

2.1. Preparation and Precautionary Measures

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **Methyl 3-oxocyclohexanecarboxylate**.
- Ensure Proper Ventilation: Confirm that the chemical fume hood is functioning correctly.
- Assemble all Materials: Gather all necessary equipment, including the chemical container, reaction vessels, and spill cleanup materials, and place them within the fume hood.
- Don Personal Protective Equipment (PPE): Put on a lab coat, chemical splash goggles, and appropriate chemical-resistant gloves. A face shield is recommended if there is a risk of splashing.

2.2. Handling and Use

- Dispensing: Carefully dispense the required amount of **Methyl 3-oxocyclohexanecarboxylate** within the fume hood. Avoid generating mists or vapors.

- **Reactions:** Keep all reaction vessels containing the chemical within the fume hood. Ensure that containers are clearly labeled.
- **Avoid Incompatible Materials:** Keep away from strong oxidizing agents and strong bases.
- **Post-Handling:** After handling, wash hands and any exposed skin thoroughly with soap and water.^[1]

2.3. Spill and Emergency Procedures

- **Small Spills:** For small spills, absorb the chemical with an inert material (e.g., vermiculite, sand) and place it into a sealed, labeled container for disposal.
- **Large Spills:** In the event of a large spill, evacuate the area and contact your institution's environmental health and safety department.
- **Skin Contact:** If skin contact occurs, immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.^[1]
- **Eye Contact:** If the chemical enters the eyes, immediately flush with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.^[1]
- **Inhalation:** If vapors are inhaled, move the individual to fresh air. If breathing is difficult, seek medical attention.^[1]

Disposal Plan

All waste containing **Methyl 3-oxocyclohexanecarboxylate** must be treated as hazardous waste.

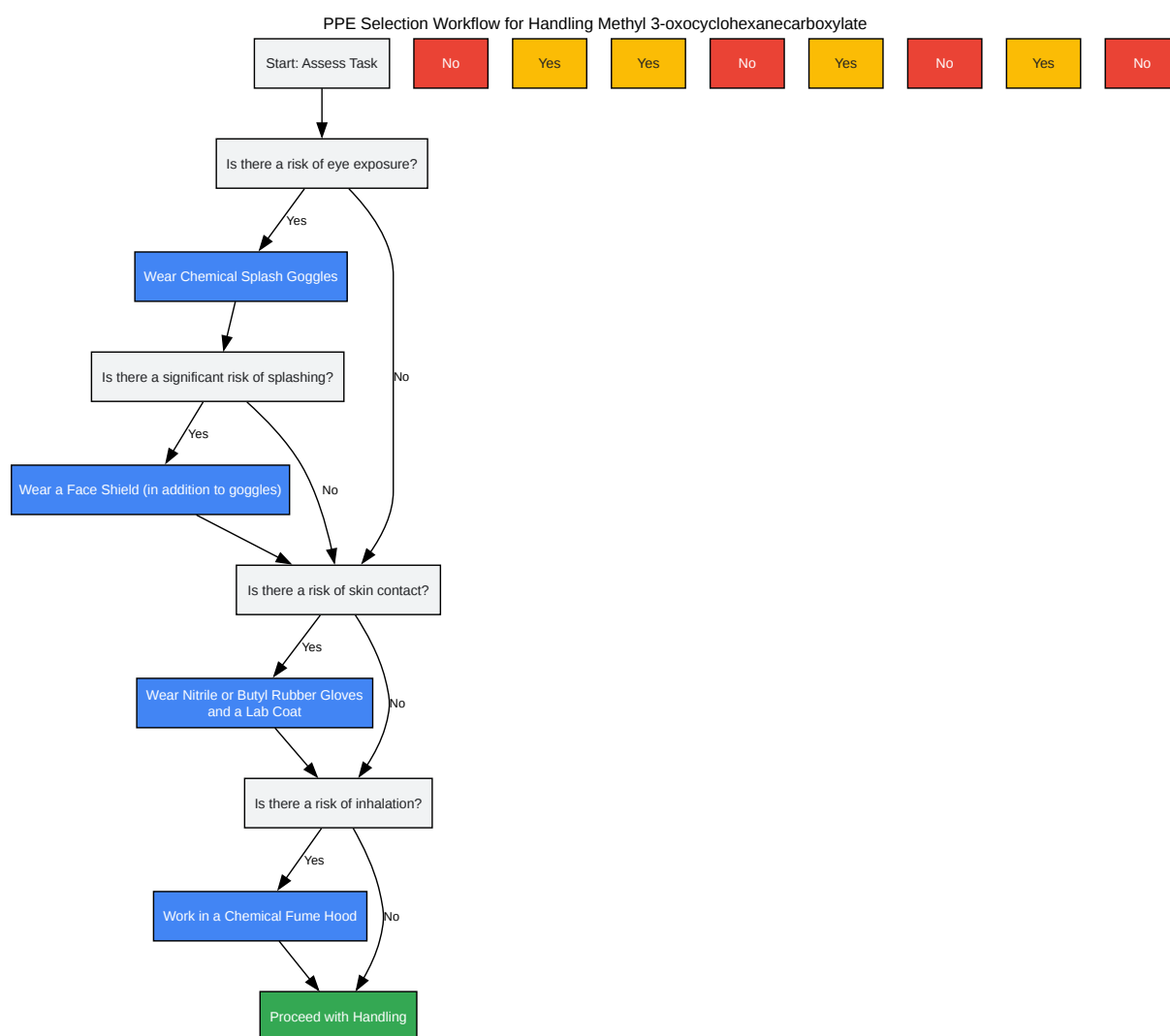
3.1. Waste Collection

- **Segregation:** Collect all waste materials, including contaminated consumables (e.g., gloves, absorbent pads) and excess chemical, in a dedicated, sealed, and clearly labeled hazardous waste container.
- **Labeling:** The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**Methyl 3-oxocyclohexanecarboxylate**."

3.2. Waste Disposal

- Consult Regulations: Dispose of the hazardous waste in accordance with all local, state, and federal regulations.
 - Approved Facility: Ensure that the waste is transported to an approved waste disposal plant.
- [\[1\]](#)[\[2\]](#)

Visual Workflow for PPE Selection



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